

# An In-depth Technical Guide to Ethyl 6-Nitropicolinate

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## Compound of Interest

Compound Name: Ethyl 6-nitropicolinate

Cat. No.: B15070037

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **ethyl 6-nitropicolinate**, a key chemical intermediate in various synthetic applications.

## Chemical Identity and Nomenclature

The formal IUPAC name for the compound commonly known as **ethyl 6-nitropicolinate** is ethyl 6-nitropyridine-2-carboxylate. This nomenclature is derived from its structure as an ethyl ester of 6-nitropicolinic acid. The parent molecule, picolinic acid, is systematically named pyridine-2-carboxylic acid. A synonym for 6-nitropyridine-2-carboxylic acid is 6-nitro-2-picolinic acid. The structure consists of a pyridine ring with a nitro group at the 6-position and an ethyl carboxylate group at the 2-position.

Table 1: Chemical Identifiers

Identifier	Value
Common Name	Ethyl 6-nitropicolinate
IUPAC Name	Ethyl 6-nitropyridine-2-carboxylate
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub> <a href="#">[1]</a>
Molecular Weight	196.16 g/mol <a href="#">[1]</a>

## Physicochemical Properties

While specific experimental data for **ethyl 6-nitropicolinate** is not widely published, the properties can be inferred from its parent compound and similar chemical structures. The parent acid, 6-nitropyridine-2-carboxylic acid, is a solid with a melting point of 169-172 °C. The ethyl ester is expected to be a stable compound under standard conditions.

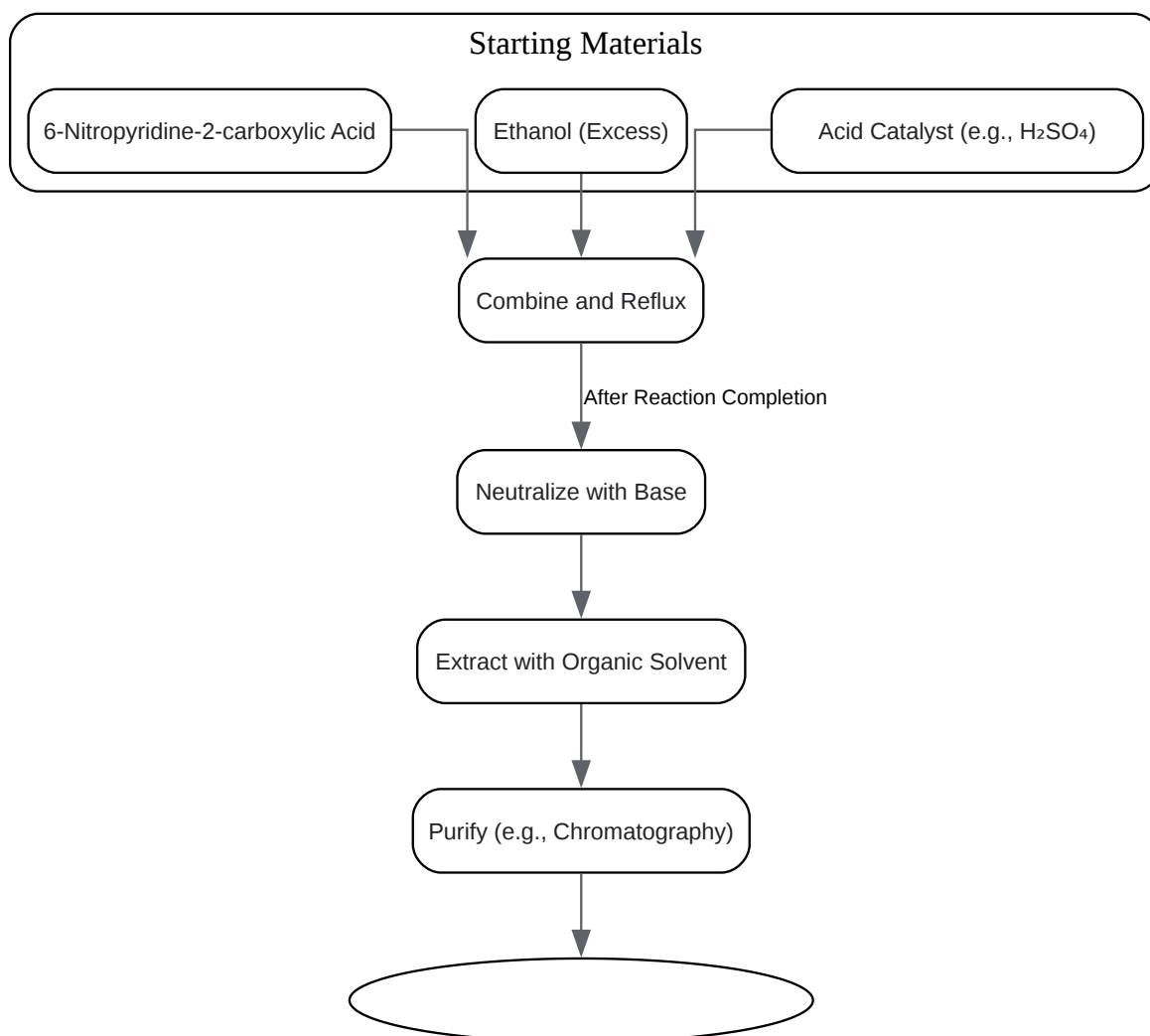
## Synthesis and Experimental Protocols

The synthesis of **ethyl 6-nitropicolinate** typically involves the esterification of 6-nitropyridine-2-carboxylic acid. A general and widely used method for such transformations is the Fischer esterification.

### Experimental Protocol: Fischer Esterification of 6-Nitropyridine-2-carboxylic Acid

- **Reaction Setup:** A solution of 6-nitropyridine-2-carboxylic acid in an excess of absolute ethanol is prepared in a round-bottom flask equipped with a reflux condenser.
- **Catalyst Addition:** A catalytic amount of a strong acid, such as concentrated sulfuric acid or thionyl chloride, is carefully added to the solution.<sup>[1]</sup>
- **Reaction Conditions:** The mixture is heated to reflux and maintained at this temperature for several hours to drive the equilibrium towards the ester product. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature. The excess ethanol is removed under reduced pressure. The residue is then neutralized with a mild base, such as a saturated sodium bicarbonate solution, and extracted with an organic solvent like ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated to yield the crude ethyl 6-nitropyridine-2-carboxylate.
- **Purification:** The crude product can be further purified by column chromatography on silica gel or by recrystallization to obtain the final product of high purity.

### Logical Workflow for Synthesis



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*Synthesis workflow for ethyl 6-nitropyridine-2-carboxylate.*

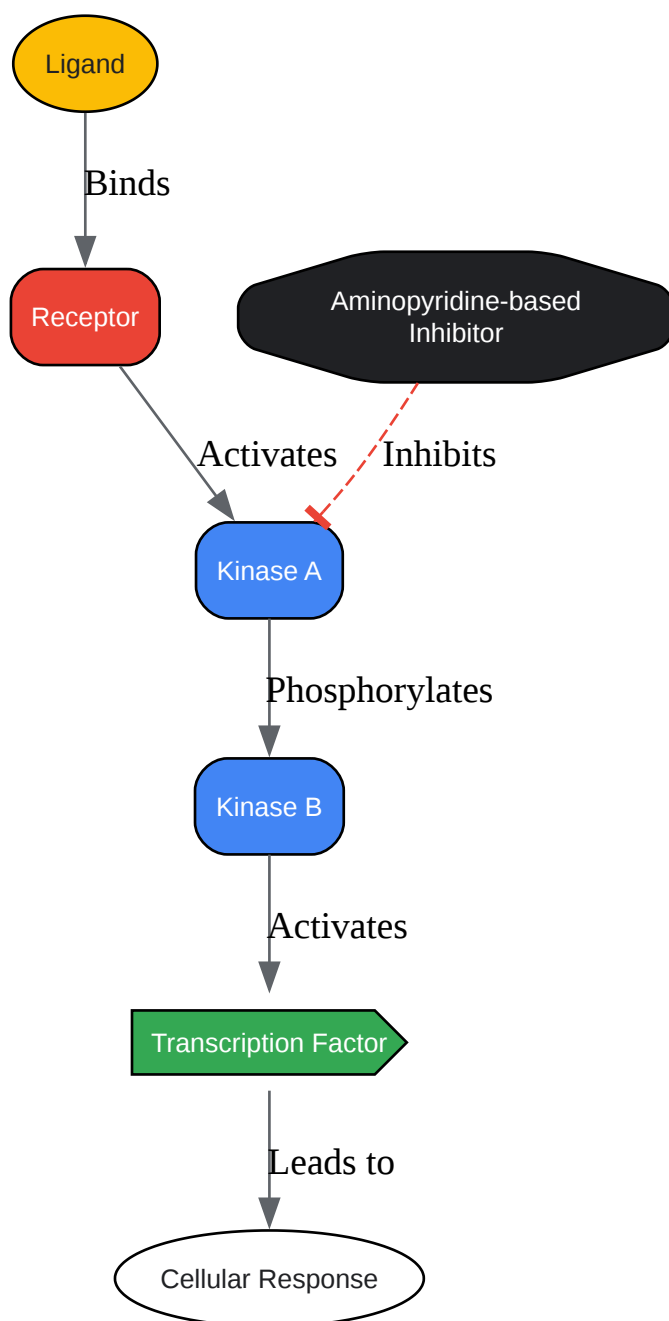
## Applications in Research and Development

**Ethyl 6-nitropicolinate** serves as a valuable building block in organic synthesis, particularly in the development of pharmaceutical compounds and novel materials. The nitro group can be readily reduced to an amino group, providing a handle for further functionalization, such as in the synthesis of substituted aminopyridines. The ester moiety can be hydrolyzed to the corresponding carboxylic acid or converted to other functional groups.

### Potential Signaling Pathway Involvement

While there is no specific signaling pathway directly associated with **ethyl 6-nitropicolinate** itself, its derivatives, particularly those containing the aminopyridine core, are explored in drug discovery for their potential to interact with various biological targets. For instance, aminopyridine-based compounds are known to be scaffolds for kinase inhibitors, which play a crucial role in cellular signaling pathways related to cell growth, differentiation, and apoptosis.

### Illustrative Diagram of a Generic Kinase Signaling Pathway



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*Generic kinase signaling pathway with potential inhibition.*

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## References

- 1. 6-NITROPYRIDINE-2-CARBOXYLIC ACID ETHYL ESTER CAS#: [\[amp.chemicalbook.com\]](http://amp.chemicalbook.com)
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